

High-Resolution ^1H NMR Characterization & Chiral Assignment of (1S)-6-Methoxy-1-Tetralol

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Compound of Interest

Compound Name: (1S)-6-methoxy-1,2,3,4-tetrahydronaphthalen-1-ol

Cat. No.: B13170475

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Executive Summary

(1S)-6-methoxy-1-tetralol (CAS: 1078-19-9 derivative) is a critical chiral building block in the synthesis of steroid contraceptives (e.g., Torgov reaction intermediates) and SERMs (Selective Estrogen Receptor Modulators).^{[1][2]} Its value lies entirely in its optical purity; however, standard ^1H NMR is blind to its enantiomeric excess (ee).

This guide provides a definitive spectral assignment of (1S)-6-methoxy-1-tetralol and objectively compares three characterization methodologies: Standard ^1H NMR (for structural verification), CSA-NMR (for rapid ee estimation), and Mosher's Ester Analysis (for absolute configuration assignment).

Part 1: Spectral Assignment (^1H NMR)

The "Fingerprint" Data

The following data represents the structural assignment for (1S)-6-methoxy-1-tetralol in CDCl_3 . Note that while the chemical shifts (

) are identical for the (1R) enantiomer in an achiral environment, the coupling constants (

) reveal the conformation of the hydroxyl group.

Instrument: 300 MHz / 500 MHz Solvent: CDCl₃ (

7.26 ppm reference) Concentration: ~10-15 mg/0.6 mL

Position	(ppm)	Multiplicity	(Hz)	Integration	Assignment Logic
H-8	7.38	Doublet (d)	8.5	1H	peri-proton; shielded relative to tetralone precursor (8.0) due to loss of carbonyl anisotropy.
H-7	6.76	Doublet of Doublets (dd)	8.5, 2.6	1H	ortho to H-8, meta to H-5. Electron-rich due to OMe.
H-5	6.63	Doublet (d)	2.6	1H	meta-coupled to H-7; isolated by substituent and bridgehead.
H-1	4.75	Triplet (t) / dd	6.5	1H	Chiral Center. Benzylic carbinol proton. Coupling indicates pseudo-equatorial orientation (half-chair).
OMe	3.78	Singlet (s)	-	3H	Characteristic methoxy singlet;

					chemically equivalent.
H-4	2.65 - 2.85	Multiplet (m)	-	2H	Benzylic methylene; broadened by ring inversion dynamics.
H-2	1.90 - 2.05	Multiplet (m)	-	2H	Homobenzylic; complex coupling with H-1 and H-3.
H-3	1.70 - 1.85	Multiplet (m)	-	2H	Remote methylene.
OH	1.8 - 2.5	Broad Singlet	-	1H	Exchangeable; shift varies with concentration and H-bonding.

Structural Insights & Causality

- The "Tetralone Shift": The most immediate indicator of successful reduction is the upfield shift of H-8. In the ketone precursor (6-methoxy-1-tetralone), the carbonyl group at C-1 exerts a strong deshielding paramagnetic anisotropy on the peri proton (H-8), pushing it to ~8.0 ppm. Upon reduction to the alcohol, this effect vanishes, and H-8 relaxes to ~7.38 ppm.
- Conformational Locking: The coupling of H-1 (

Hz) is an average value, suggesting the saturated ring adopts a half-chair conformation where the hydroxyl group prefers a pseudo-equatorial position to minimize 1,3-diaxial interactions, though rapid ring flipping can average these signals at room temperature.

Part 2: Comparative Performance Analysis

This section compares the "product" (Standard NMR) against "alternatives" (Chiral NMR and HPLC) for the specific critical quality attribute of Enantiomeric Purity.

Comparison 1: Reaction Monitoring (Tetralone vs. Tetralol)

Objective: Determine conversion of starting material.

Feature	Precursor: 6-Methoxy-1-tetralone	Product: (1S)-6-Methoxy-1-tetralol	Diagnostic Value
H-1 Environment	Carbonyl (C=O)	Carbinol (CH-OH)	Critical. Appearance of signal at 4.75 ppm confirms reduction.
H-8 Shift	8.00 ppm (d)	7.38 ppm (d)	Critical. Upfield shift confirms loss of C=O.
H-2 Protons	2.60 ppm (triplet)	1.95 ppm (multiplet)	Loss of -carbonyl acidity/deshielding.

Comparison 2: Enantiomeric Purity Determination

Objective: Distinguish (1S) from (1R).

Method A: Standard ¹H NMR (The Baseline)

- Mechanism: Achiral solvent (CDCl₃) provides a symmetric magnetic environment.
- Result: (1S) and (1R) enantiomers are magnetically equivalent (isochronous).
- Performance: 0% Discrimination. Cannot determine ee.

Method B: Chiral Solvating Agents (CSA) - The "Quick Look"

- Protocol: Add 2-5 equivalents of (R)-(-)-2,2,2-Trifluoro-1-(9-anthryl)ethanol (Pirkle's Alcohol) or Eu(hfc)₃ directly to the NMR tube.

- Mechanism: Formation of transient diastereomeric solvation complexes.
- Result: The OMe singlet (3.78 ppm) often splits into two distinct singlets (ppm).
- Performance: Moderate. Good for rough ee estimation (>90% vs <50%) but poor for precise quantitation (>99%) due to line broadening.

Method C: Mosher's Ester Analysis - The "Gold Standard"

- Protocol: Derivatize alcohol with (R)- and (S)-MTPA-Cl (Mosher's acid chloride).
- Mechanism: Covalent formation of diastereomers ((S,S) and (S,R)). The phenyl ring of the MTPA auxiliary shields protons in the "same" plane differently depending on configuration.
- Result: Distinct chemical shifts for H-1 and OMe in the (S)-MTPA vs (R)-MTPA esters.
- Performance: High. Allows assignment of Absolute Configuration via the model.

Part 3: Experimental Protocols

Protocol: In-Situ Mosher Esterification for Configuration Assignment

Use this protocol to validate the (1S) configuration of your isolated product.

- Preparation: Take two clean NMR tubes. Label them "S-ester" and "R-ester".
- Reactants: To each tube, add:
 - 5 mg of (1S)-6-methoxy-1-tetralol.
 - 0.6 mL dry Pyridine-d5 (acts as both solvent and base).
- Derivatization:
 - To tube "S-ester", add 10

L of (R)-(-)-MTPA-Cl. (Note: (R)-chloride yields (S)-ester).

- To tube "R-ester", add 10

L of (S)-(+)-MTPA-Cl.

- Reaction: Shake well. Allow to stand at room temperature for 15 minutes.
- Analysis: Acquire ^1H NMR (and ^{19}F NMR if available) for both tubes.

- Calculation: Calculate

for protons H-1 and H-2.

- Validation: For the (1S) configuration, protons on the right side of the projection (H-2) should have positive

, while protons on the left (aromatic H-8) should have negative

.

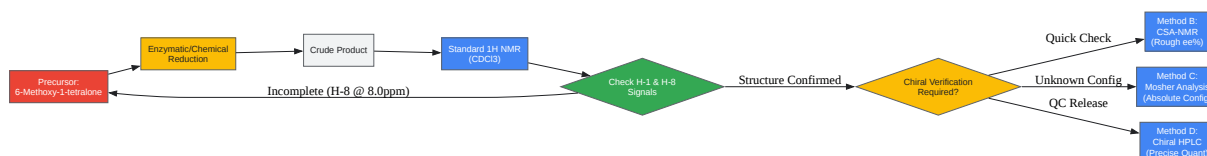
Protocol: Standard Characterization Sample Prep

- Dissolve 10 mg of purified product in 0.6 mL CDCl_3 .
- Filter through a cotton plug if any turbidity exists (salts from reduction workup cause line broadening).
- Set relaxation delay () to 5 seconds to ensure accurate integration of the aromatic protons vs. the methoxy singlet.

Part 4: Visualization of Workflows

Synthesis & Characterization Logic

This diagram illustrates the decision tree for characterizing the product, moving from crude reduction monitoring to high-precision chiral verification.

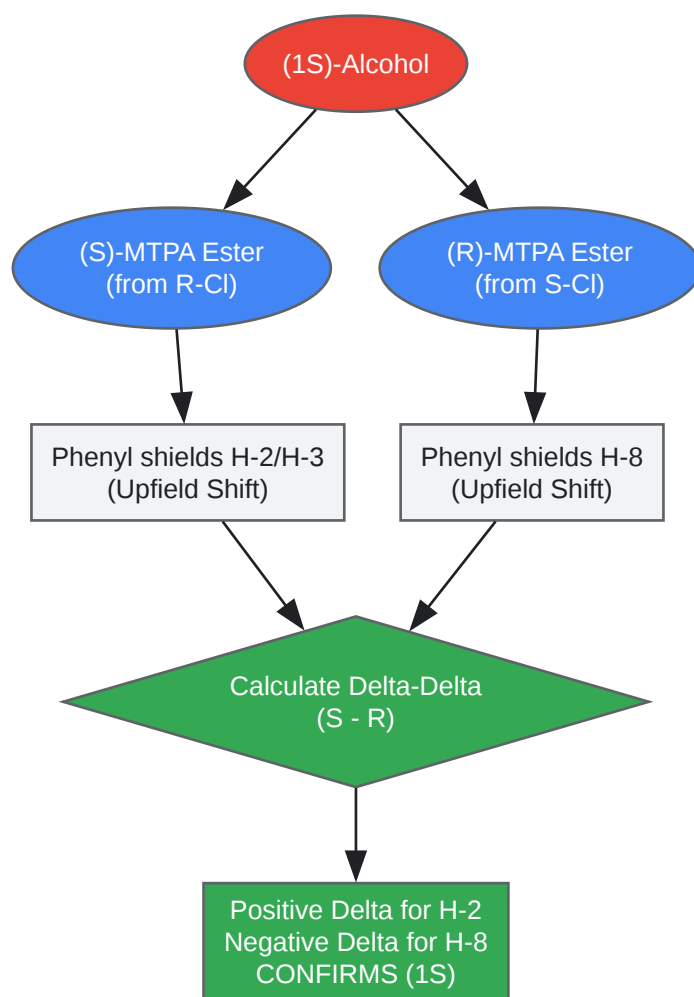


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Figure 1: Analytical workflow for the synthesis and validation of (1S)-6-methoxy-1-tetralol.

Mosher's Analysis Mechanism

This diagram visualizes the shielding cones in Mosher's esters that allow the distinction between (1S) and (1R) enantiomers.



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Figure 2: Mechanistic logic of Mosher's Ester analysis for absolute configuration assignment.

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